

Application Note: Strategic Synthesis of 3-Cyclopropyl-4-nitro-1H-indazole

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Compound of Interest

Compound Name: 3-cyclopropyl-4-nitro-1H-indazole

Cat. No.: B12977790

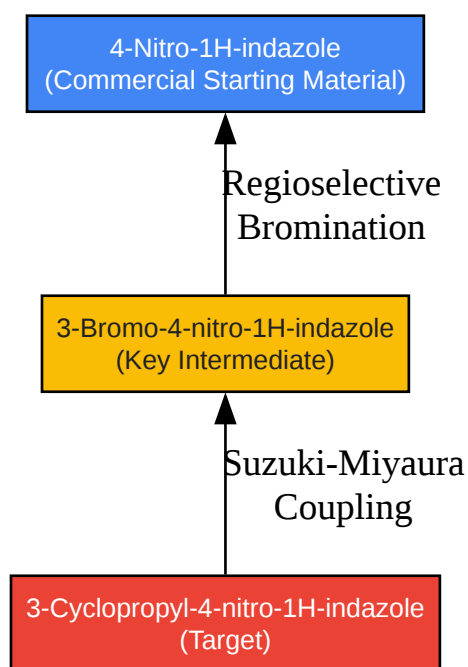
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Abstract & Core Directive

This application note details a robust, scalable synthetic route for **3-cyclopropyl-4-nitro-1H-indazole** (CAS: 1360931-72-1). Unlike de novo cyclization strategies that require unstable o-nitro-ketone precursors, this protocol utilizes a late-stage C3-functionalization strategy. By starting with the commercially available 4-nitro-1H-indazole, we leverage the inherent electronic bias of the scaffold to achieve high regioselectivity during halogenation, followed by a palladium-catalyzed cross-coupling to install the cyclopropyl moiety. This modular approach ensures high reproducibility and safety for scale-up operations.

Retrosynthetic Analysis

The synthetic logic relies on the disconnection of the C3–C(cyclopropyl) bond. The electron-withdrawing nitro group at C4 deactivates the benzene ring but leaves the C3 position of the pyrazole ring susceptible to electrophilic aromatic substitution (halogenation).



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Figure 1: Retrosynthetic tree illustrating the disconnection to the commercial 4-nitroindazole core.

Route Selection & Causality

Why Late-Stage Functionalization?

While de novo synthesis via the cyclization of (2-fluoro-6-nitrophenyl)(cyclopropyl)methanone with hydrazine is theoretically possible, it suffers from two critical flaws:

- **Precursor Instability:** o-Nitro-ketones are prone to side reactions and are not widely available.
- **Process Safety:** The cyclization step often involves exothermic hydrazine condensations on energetic nitro-aromatics.

The Chosen Route (Bromination + Suzuki):

- **Regiocontrol:** The 4-nitro substituent sterically and electronically directs electrophilic attack to the C3 position, preventing over-bromination on the benzene ring.

- **Modularity:** The intermediate 3-bromo-4-nitroindazole is a "divergent point," allowing the synthesis of various 3-substituted analogs (alkyl, aryl, vinyl) from a single batch.
- **Scalability:** Both steps use standard unit operations (stirring, filtration, extraction) without the need for high-pressure reactors or cryogenic conditions.

Detailed Experimental Protocols

Step 1: Regioselective Synthesis of 3-Bromo-4-nitro-1H-indazole

Objective: Electrophilic bromination of the pyrazole C3 position.

Reagents:

- 4-Nitro-1H-indazole (1.0 equiv)
- Bromine (Br₂, 1.1 equiv)
- Acetic Acid (AcOH, Solvent, 10 vol)
- Sodium Acetate (NaOAc, 1.1 equiv, optional buffer)

Protocol:

- **Setup:** Equip a 3-neck round-bottom flask with a mechanical stirrer, addition funnel, and a scrubber (to trap HBr gas).
- **Dissolution:** Charge 4-nitro-1H-indazole and NaOAc into the flask. Add Glacial Acetic Acid and stir at room temperature (20–25 °C) until a suspension or partial solution is formed.
 - Note: Acetic acid promotes the polarization of the Br-Br bond.
- **Addition:** Add Bromine (Br₂) dropwise via the addition funnel over 30–60 minutes. Maintain temperature < 30 °C.
 - **Observation:** The solution will turn deep red/orange.

- Reaction: Stir the mixture at ambient temperature for 4–6 hours. Monitor by TLC (Hexane:EtOAc 1:1) or HPLC.[1] The starting material ($R_f \sim 0.4$) should disappear, replaced by a less polar product ($R_f \sim 0.6$).
- Quench & Isolation: Pour the reaction mixture into ice-cold water (20 vol). Stir for 30 minutes to precipitate the product.
- Purification: Filter the yellow solid. Wash the cake with water (3x) to remove residual acid and HBr. Dry in a vacuum oven at 45 °C.
 - Yield Expectation: 85–95%.[2][3]
 - Self-Validation: The product should be a yellow solid. ^1H NMR should show the loss of the C3 proton (typically a singlet around 8.2–8.5 ppm in the starting material).

Step 2: Suzuki-Miyaura Coupling to 3-Cyclopropyl-4-nitro-1H-indazole

Objective: Palladium-catalyzed C–C bond formation.

Reagents:

- 3-Bromo-4-nitro-1H-indazole (1.0 equiv)
- Cyclopropylboronic acid (1.5 equiv)
- Pd(dppf)Cl_2 [1]· CH_2Cl_2 (0.05 equiv) or $\text{Pd(PPh}_3)_4$
- Potassium Phosphate (K_3PO_4 , 3.0 equiv)
- Solvent: 1,4-Dioxane / Water (4:1 ratio)

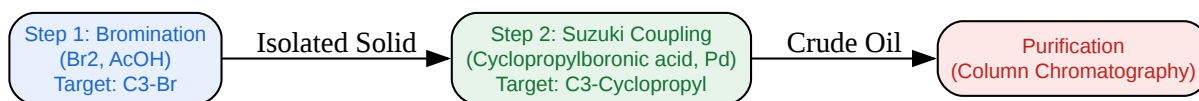
Protocol:

- Inertion: Charge the 3-bromo-4-nitroindazole, cyclopropylboronic acid, and K_3PO_4 into a pressure tube or round-bottom flask. Cycle vacuum/Nitrogen (3x) to remove oxygen.
 - Critical: Oxygen poisons the Pd(0) species, leading to homocoupling or dehalogenation.

- Solvent Addition: Add degassed 1,4-Dioxane and Water.
- Catalyst Addition: Add the Pd catalyst under a positive stream of Nitrogen.
- Reaction:
 - Thermal: Heat to 90–100 °C for 12–16 hours.
 - Microwave (Optimization): 120 °C for 45 minutes.
- Workup: Cool to room temperature. Dilute with Ethyl Acetate and water. Filter through a pad of Celite to remove Palladium black.
- Extraction: Separate layers. Extract the aqueous layer with EtOAc (2x). Combine organics, wash with brine, dry over Na₂SO₄, and concentrate.
- Purification: Flash column chromatography (Silica gel, Gradient 0–40% EtOAc in Hexanes).
 - Yield Expectation: 60–75%.

Data Summary & Visualization

Reaction Workflow



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Figure 2: Sequential workflow for the synthesis process.

Analytical Data Expectations

Compound	Key ¹ H NMR Signals (DMSO-d ₆)	Mass Spec (ESI+)
4-Nitroindazole (SM)	δ 8.56 (s, 1H, H-3), 8.0-7.5 (m, 3H, Ar-H)	[M+H] ⁺ = 164.1
3-Bromo-4-nitroindazole	Missing H-3 singlet; Ar-H signals shift slightly.[4]	[M+H] ⁺ = 242.0/244.0
3-Cyclopropyl-4-nitroindazole	δ 2.5-2.7 (m, 1H, CH), 0.9-1.2 (m, 4H, CH ₂)	[M+H] ⁺ = 204.2

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Low Conversion in Step 2	Catalyst poisoning by free NH or Nitro group.	Protect N1: Use THP (Tetrahydropyranyl) or SEM protection before bromination. Deprotect with acid after coupling.
Protodebromination (Step 2)	Reaction too wet or insufficient base.	Ensure solvents are degassed; increase boronic acid load to 2.0 equiv.
Regioisomers in Step 1	Temperature too high (>40°C).	Keep reaction < 25°C to ensure kinetic control at C3.

Safety Considerations

- Nitro Compounds: 4-Nitroindazole and its derivatives are potentially energetic. Avoid overheating dry solids.
- Bromine: Highly corrosive and volatile. Use only in a well-ventilated fume hood with a sodium thiosulfate scrubber.
- Palladium Residues: Heavy metal waste must be segregated.

References

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